

# Physicochemical Properties of Tiglic Acid: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Tiglic acid*

Cat. No.: *B131503*

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## Introduction

**Tiglic acid**, systematically known as (2E)-2-methylbut-2-enoic acid, is an unsaturated monocarboxylic organic acid. It is a naturally occurring compound found in sources such as croton oil and the defensive secretions of certain beetles.[1] As a versatile building block in organic synthesis, **tiglic acid** and its esters are utilized in the pharmaceutical, fragrance, and flavor industries.[2][3] Its biological activities, including anti-inflammatory properties, make it a molecule of interest for drug development.[1][3][4] This technical guide provides a comprehensive overview of the core physicochemical properties of **tiglic acid**, complete with experimental methodologies and graphical representations to support research and development activities.

## Core Physicochemical Properties

The key physicochemical properties of **tiglic acid** are summarized in the tables below, providing a consolidated reference for researchers.

## General and Physical Properties

Property	Value	Reference(s)
Chemical Formula	C <sub>5</sub> H <sub>8</sub> O <sub>2</sub>	[1][2]
Molecular Weight	100.12 g/mol	[1][3]
Appearance	White crystalline solid, triclinic plates or rods from water	[4]
Odor	Sweet, warm, spicy	[1][4]
Melting Point	61-64 °C	[5]
Boiling Point	198.5 °C at 760 mmHg	[1]
Density	0.9641 g/cm <sup>3</sup> at 76 °C	[1]
Vapor Pressure	0.152 mmHg at 25 °C (estimated)	[6]
Flash Point	101 °C	[7]

## Solubility and Acidity

Property	Value	Reference(s)
Water Solubility	Sparingly soluble in cold water, freely soluble in hot water	[4]
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.	[2][5]
pKa	4.96 - 5.02	[1][8]

## Spectral Data

Spectral Data Type	Key Features	Reference(s)
UV max (in H <sub>2</sub> O)	216-217 nm ( $\epsilon$ 10700)	[8]
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	Signals around 1.83, 7.02, and 12.0 ppm	[9]
<sup>13</sup> C NMR	Data available in spectral databases	[10]
Mass Spectrometry	Molecular ion peak and fragmentation patterns available in databases	[11]

## Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of **tiglic acid**.

### Melting Point Determination (Capillary Method)

Objective: To determine the melting point range of **tiglic acid**.

Principle: The temperature at which a crystalline solid transitions to a liquid is its melting point. For a pure substance, this transition occurs over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Spatula
- Mortar and pestle

#### Procedure:

- A small sample of **tiglic acid** is finely powdered using a mortar and pestle.
- The open end of a capillary tube is pressed into the powdered sample, and the tube is tapped gently to pack the solid into the sealed end to a height of 2-3 mm.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and capillary assembly are placed in the heating bath of the melting point apparatus.
- The sample is heated at a rate of approximately 10-15 °C per minute initially.
- A preliminary melting point is observed.
- The apparatus is allowed to cool, and a second sample is prepared.
- The sample is heated again, but the rate is slowed to 1-2 °C per minute as the temperature approaches the preliminary melting point.
- The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire solid has melted ( $T_2$ ) are recorded.
- The melting point range is reported as  $T_1 - T_2$ .

## Boiling Point Determination (Thiele Tube Method)

Objective: To determine the boiling point of **tiglic acid** at atmospheric pressure.

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

#### Apparatus:

- Thiele tube
- Small test tube

- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)
- Mineral oil

Procedure:

- A small amount of **tiglic acid** (approximately 0.5 mL) is placed in a small test tube.
- A capillary tube is placed inside the test tube with its open end downwards.
- The test tube is attached to a thermometer.
- The assembly is clamped within a Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature rises, air trapped in the capillary tube will bubble out.
- Heating is continued until a continuous stream of bubbles emerges from the capillary tube.
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

## Solubility Determination

Objective: To qualitatively determine the solubility of **tiglic acid** in various solvents.

Principle: The solubility of a substance depends on the intermolecular forces between the solute and the solvent ("like dissolves like").

Apparatus:

- Test tubes
- Spatula
- Graduated cylinder or pipettes
- Vortex mixer (optional)

#### Procedure:

- A small, measured amount of **tiglic acid** (e.g., 10 mg) is placed into a test tube.
- A small volume of the solvent to be tested (e.g., 1 mL of water, ethanol, or ether) is added to the test tube.
- The mixture is agitated vigorously for 1-2 minutes. A vortex mixer can be used for thorough mixing.
- The mixture is allowed to stand, and observations are made.
- The solubility is classified as:
  - Soluble: If the entire solid dissolves.
  - Slightly soluble: If a portion of the solid dissolves.
  - Insoluble: If the solid does not appear to dissolve.
- For water solubility, the test can be repeated with hot water.

## pKa Determination (Potentiometric Titration)

Objective: To determine the acid dissociation constant (pKa) of **tiglic acid**.

Principle: The pKa is the pH at which an acid is 50% dissociated. This can be determined by titrating a solution of the weak acid with a strong base and monitoring the pH change.

#### Apparatus:

- pH meter with a glass electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized strong base solution (e.g., 0.1 M NaOH)
- Analytical balance

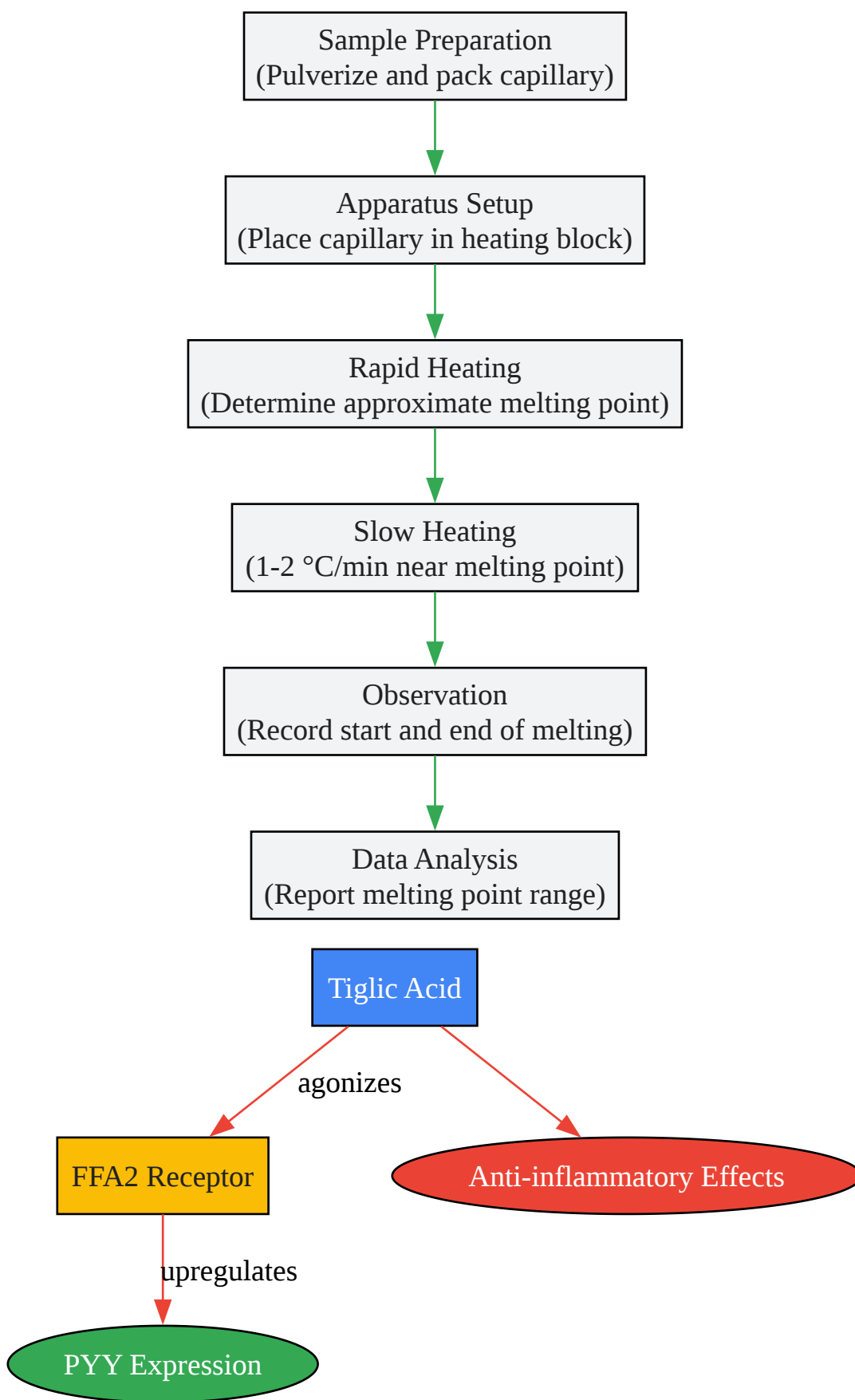
Procedure:

- A precisely weighed amount of **tiglic acid** is dissolved in a known volume of deionized water in a beaker.
- A magnetic stir bar is added, and the beaker is placed on a magnetic stirrer.
- The pH electrode is calibrated and immersed in the solution.
- The initial pH of the **tiglic acid** solution is recorded.
- The standardized NaOH solution is added in small, known increments from the burette.
- After each addition, the solution is stirred, and the pH is recorded once it stabilizes.
- The titration is continued until the pH changes significantly (past the equivalence point).
- A titration curve is generated by plotting the pH (y-axis) versus the volume of NaOH added (x-axis).
- The equivalence point is determined from the steepest part of the curve.
- The volume of NaOH at the half-equivalence point is calculated.
- The pH at the half-equivalence point is read from the titration curve, which is equal to the pKa of **tiglic acid**.

## Visualizations

### Isomeric Relationship of Tiglic and Angelic Acid

**Tiglic acid** is the trans (E) isomer of 2-methyl-2-butenoic acid. Its cis (Z) isomer is angelic acid. This geometric isomerism influences their physical properties, such as melting point and stability.



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## References

- 1. Tiglic acid | 80-59-1 | Benchchem [benchchem.com]
- 2. Page loading... [guidechem.com]
- 3. Page loading... [guidechem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. US20050070023A1 - Method of analysis of carboxylic acid by mass spectrometry - Google Patents [patents.google.com]
- 8. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. CN111233654A - Simple method for synthesizing tiglic acid - Google Patents [patents.google.com]
- 11. library.gwu.edu [library.gwu.edu]
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